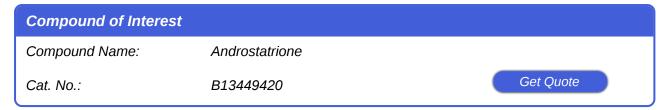


Application Note: Solid-Phase Extraction of Androstatrione from Human Plasma

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Androstatrione (androst-4-ene-3,11,17-trione), an oxidized derivative of androstenedione, is a steroid molecule of interest in various fields of biomedical research. Accurate quantification of Androstatrione in plasma is crucial for understanding its physiological and pathological roles. Solid-phase extraction (SPE) is a widely adopted technique for the cleanup and concentration of analytes from complex biological matrices like plasma prior to analysis by methods such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).[1][2][3][4] This application note provides a detailed protocol for the solid-phase extraction of Androstatrione from human plasma, along with expected performance data and relevant biological context.

Quantitative Data Summary

The following table summarizes typical performance data for the solid-phase extraction of steroids from plasma using methods analogous to the one described in this document. Data for structurally similar androgens are provided to indicate expected performance for **Androstatrione**.



| Analyte | SPE Sorbent | Recovery (%) | RSD (%) | LLOQ (pg/mL) | Reference |
|---------------------|--------------------|----------------------|----------------------------|-----------------|-----------|
| Androstenedi one | Oasis PRiME HLB | High (not specified) | <10.1 (interday precision) | 50 | [5] |
| Androstenedi one | SOLAμ HRP | Not specified | Not specified | 1 | [6] |
| Testosterone | SOLAμ HRP | 95 | Not specified | 2 | [6] |
| 17-OH progesterone | SOLAμ HRP | Not specified | Not specified | 5 | [6] |
| Cortisol | Oasis PRiME HLB | High (not specified) | Not specified | Not specified | [5] |
| Various Steroids | C18 | 87 - 101 | ≤8.25 | Not specified | [2] |
| 11 Steroid Panel | SOLAμ HRP | 42 - 95 | Not specified | 1 - 10 | [6] |

Experimental Protocol: Solid-Phase Extraction of Androstatrione from Plasma

This protocol is adapted from established methods for the extraction of androstenedione and other steroids from human plasma and is suitable for subsequent LC-MS/MS analysis.[5][6]

Materials:

- Human plasma (collected in K2-EDTA tubes)
- Androstatrione certified reference standard
- Internal Standard (IS): Androstatrione-d7 or a structurally similar deuterated steroid
- Methanol (LC-MS grade)



- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (reagent grade)
- Oasis PRiME HLB μElution Plate (or similar hydrophilic-lipophilic balanced SPE plate)
- 96-well collection plate
- Positive pressure manifold or vacuum manifold
- Microcentrifuge
- Vortex mixer

Procedure:

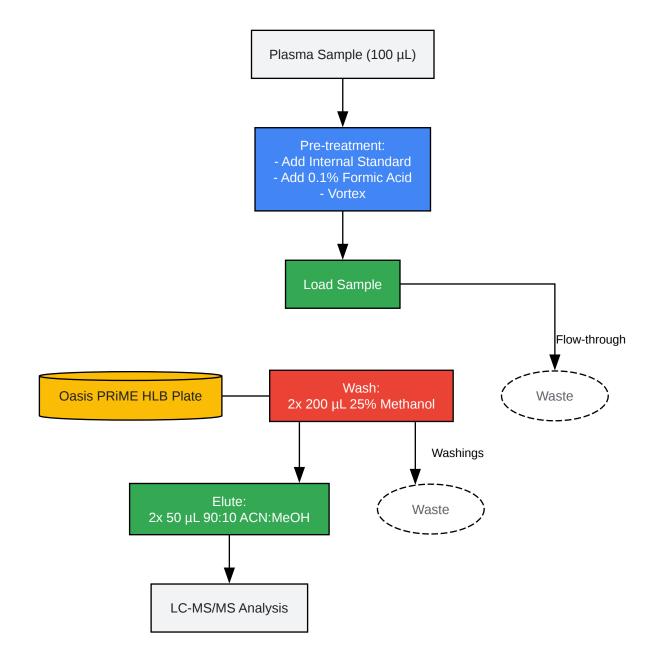
- Sample Pre-treatment:
 - 1. Thaw frozen plasma samples at room temperature.
 - 2. Vortex the samples to ensure homogeneity.
 - 3. Centrifuge the plasma at 13,000 x g for 5 minutes to pellet any particulate matter.
 - 4. In a clean microcentrifuge tube, combine 100 μ L of the plasma supernatant with an appropriate volume of the internal standard working solution.
 - 5. Add 200 μ L of 0.1% formic acid in water to the plasma/IS mixture.
 - 6. Vortex for 30 seconds.
- Solid-Phase Extraction (using Oasis PRIME HLB): Note: Oasis PRIME HLB plates do not require conditioning and equilibration steps, which simplifies the workflow.[5]
 - 1. Place the Oasis PRiME HLB μ Elution plate on the manifold.



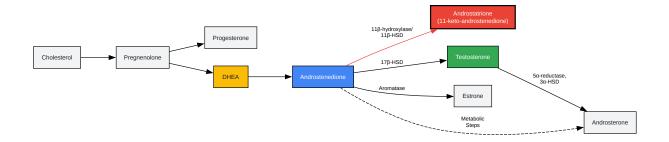
- 2. Load: Directly load the entire pre-treated sample from step 1.6 onto the SPE plate. Apply gentle vacuum or positive pressure to slowly draw the sample through the sorbent.
- 3. Wash: Wash the sorbent with 200 μ L of 25% methanol in water. Apply vacuum or positive pressure to pass the wash solvent through the plate. Repeat the wash step.
- 4. Elute: Place a clean 96-well collection plate inside the manifold. Elute the analytes with two aliquots of 50 μ L of 90:10 acetonitrile:methanol.
- 5. Final Preparation: Add 50 μ L of water to the eluate in the collection plate to make the final composition compatible with reversed-phase LC systems.
- Analysis:
 - The sample is now ready for injection into an LC-MS/MS system for the quantification of Androstatrione.

Visualizations









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